

Establishing a Doxycycline-Inducible CRISPR/Cas9 System: Application Notes and Protocols

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Compound of Interest

Compound Name: Doxycycline calcium

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Introduction

The clustered regularly interspaced short palindromic repeats (CRISPR)/Cas9 system has revolutionized the field of genome engineering. The ability to precisely control the temporal expression of Cas9 nuclease is critical for minimizing off-target effects and enabling studies of gene function at specific time points. The doxycycline-inducible CRISPR/Cas9 system, often referred to as a Tet-On system, provides a robust and reversible method for controlling Cas9 expression. This document provides detailed application notes and protocols for the establishment and validation of a doxycycline-inducible CRISPR/Cas9 system in mammalian cells.

The underlying principle of this system is the tetracycline-controlled transcriptional activation.^[1] In the presence of doxycycline (a tetracycline analog), the reverse tetracycline transactivator (rtTA) protein binds to the tetracycline response element (TRE) promoter, driving the expression of the downstream gene, in this case, Cas9.^[1] This allows for precise dose- and time-dependent induction of Cas9 activity.

Core Components and Mechanism

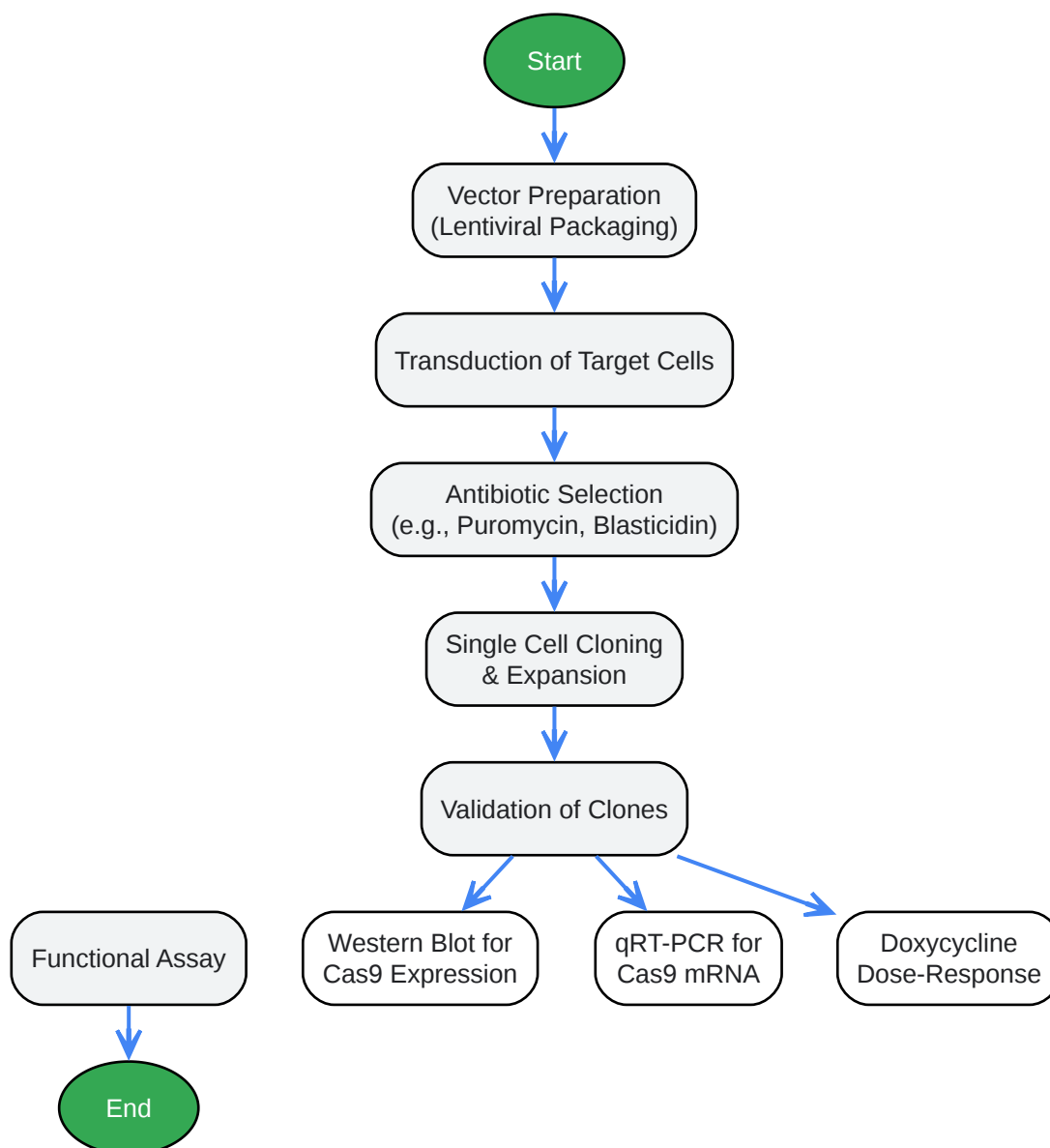
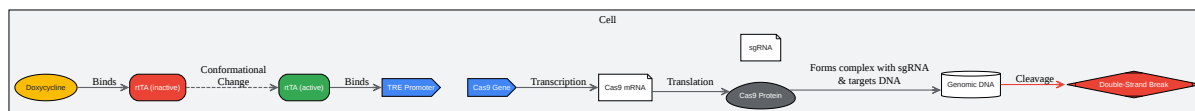
The doxycycline-inducible CRISPR/Cas9 system typically consists of two key components delivered to the target cells, often via lentiviral vectors:

- rtTA Transactivator: A constitutively expressed reverse tetracycline transactivator (rtTA).
- Inducible Cas9: The Cas9 nuclease under the control of a tetracycline response element (TRE) promoter (e.g., PTight or TRE3G).^{[2][3]}

A third component, the single guide RNA (sgRNA) that directs Cas9 to the specific genomic locus, can be delivered separately or incorporated into the same vector system. In some variations, the sgRNA expression itself is made doxycycline-inducible.^[2]

Signaling Pathway of Doxycycline Induction

The mechanism of doxycycline-induced Cas9 expression is a well-defined signaling pathway. The following diagram illustrates this process.



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